

A Technical Guide to the Commercial Availability and Suppliers of Diacetone-D-Glucose

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Compound of Interest

Compound Name: *Diacetone-D-glucose*

Cat. No.: *B7782896*

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For Researchers, Scientists, and Drug Development Professionals

Diacetone-D-glucose, also known by its systematic name 1,2:5,6-Di-O-isopropylidene- α -D-glucofuranose, is a versatile and pivotal intermediate in carbohydrate chemistry and the synthesis of a wide array of pharmaceutical compounds. Its unique structure, featuring a protected furanose ring with a free hydroxyl group at the C-3 position, makes it an ideal starting material for numerous chemical transformations. This guide provides an in-depth overview of its commercial availability, key suppliers, and the technical specifications relevant to research and drug development.

Commercial Landscape and Key Suppliers

Diacetone-D-glucose is readily available from a multitude of chemical suppliers, ranging from large multinational corporations to specialized fine chemical manufacturers. The compound is typically offered in various grades of purity, with research-grade material commonly exceeding 98%. For pharmaceutical applications, suppliers may offer higher purity grades with more stringent quality control.

Below is a comparative table of prominent suppliers and their typical product specifications.

Supplier	Purity	Available Quantities	CAS Number	Synonyms
Sigma-Aldrich (Merck)	98%	Grams to Kilograms	582-52-5	1,2:5,6-diisopropylidene-D-glucose, D-Glucose diacetone, Diacetone-D-glucose[1]
Thermo Scientific	>98.0% (GC)	25 g, 100 g, 500 g	582-52-5	1,2:5,6-Di-O-isopropylidene- α -D-glucofuranose[2]
Chem-Impex	$\geq 98\%$ (GC)	25 g, 100 g, 250 g, 1 kg, 5 kg	582-52-5	1,2:5,6-Di-O-isopropylidene- α -D-glucofuranose[3]
ChemScene	$\geq 95\%$	25 g, 100 g	582-52-5	D-Glucose diacetone; 1,2:5,6-Diisopropylidene-D-glucose[4]
Santa Cruz Biotechnology	Not specified	Not specified	582-52-5	Glucose Bisacetone[5]
Key Organics	>98%	1 mg to 1000 g	582-52-5	Diacetone-D-glucose[6]
Apollo Scientific	Not specified	50 g, 100 g, 250 g	582-52-5	1,2:5,6-Di-O-isopropylidene- α -D-glucofuranose
Biosynth	Not specified	Not specified	582-52-5	1,2:5,6-Di-O-isopropylidene-

				alpha-D-glucofuranose[7]
Siddhi Vinayka Spechem Pvt Ltd	98%	500 g, 1 kg, 5 kg, 25 kg, and multi-ton	582-52-5	Diacetone D Glucose[8]
Muby Chemicals	98% minimum	Wholesale and retail	582-52-5	1,2,5,6-diisopropylidene-D-glucose, D-Glucose diacetone[9]
Wuhan Fortuna Chemical Co., Ltd.	Not specified	Bulk and wholesale	582-52-5	Diacetone-D-glucose[10]
Zhejiang Synose Tech Co., Ltd.	Not specified	Not specified	582-52-5	Diacetone-D-glucose;1,2:5,6-Diisopropylidene-D-glucose;D-Glucose diacetone[11]
COLORKEM	High quality	Not specified	Not specified	Diacetone-D-Glucose[12]
XINXIANG AURORA BIOTECHNOLOGY CO., LTD.	≥ 98%	Not specified	582-52-5	Diacetone-d-Glucose

Applications in Research and Drug Development

Diacetone-D-glucose is a cornerstone building block in the synthesis of a variety of biologically active molecules. Its utility stems from the selective protection of four of the five hydroxyl groups of glucose, leaving the C-3 hydroxyl group accessible for further chemical modification. This strategic protection allows for precise control over subsequent reactions.

Key applications include:

- **Synthesis of Novel Carbohydrate Derivatives:** It serves as a precursor for the synthesis of rare sugars and modified monosaccharides. For example, it is used in the preparation of L-glucose and allose.[\[2\]](#)[\[10\]](#)
- **Chiral Pool Starting Material:** As a readily available and inexpensive chiral molecule, it is an excellent starting point for the asymmetric synthesis of complex natural products and pharmaceuticals.[\[13\]](#)
- **Development of Therapeutic Agents:** **Diacetone-D-glucose** has been utilized in the synthesis of potential anti-cancer and anti-HIV agents.[\[13\]](#) It has also been used to create fluorinated hexopyranose glycolysis inhibitors for the potential treatment of brain tumors.[\[7\]](#)

Experimental Protocols for Synthesis

The industrial-scale synthesis of **diacetone-D-glucose** is well-established. The following protocols are based on patented methodologies, providing a detailed look into its preparation.

Method 1: Boron Trifluoride Catalyzed Ketalization

This process involves the reaction of α -D-glucose with acetone in the presence of a Lewis acid catalyst.

Materials:

- α -D-glucose
- Acetone
- Boron trifluoride etherate (Lewis acid catalyst)
- Dichloromethane (extraction solvent)
- Cyclohexane (recrystallization solvent)
- Aqueous sodium hydroxide solution

Procedure:

- Charge a suitable autoclave with α -D-glucose.
- Add a mixture of acetone and boron trifluoride etherate to the autoclave.
- Heat the reaction mixture to a temperature between 80°C and 130°C, allowing the pressure to build to at least 2.5 bar.
- Distill off the volatile components and replace the distilled volume with fresh acetone until approximately 1.67 times the original reaction volume has been substituted.
- Evaporate the reaction mixture at a temperature between 30°C and 70°C.
- Mix the residue with an aqueous solution of a base to neutralize the catalyst.
- Evaporate the mixture again under the same temperature conditions.
- Extract the product with an organic solvent such as dichloromethane.
- Combine the organic extracts and evaporate to dryness.
- Add an organic sedimentation agent like cyclohexane to the residue and heat to 65-80°C to dissolve.
- Cool the solution to approximately 10°C to induce crystallization.
- Isolate the crystals by filtration, wash with cold cyclohexane, and dry under reduced pressure.^[14]

Method 2: Diketene-Acetone Adduct Mediated Synthesis

This alternative method avoids the formation of water as a byproduct.

Materials:

- α -D-glucose
- Diketene or 2,2,6-trimethyl-1,3-dioxin-4-one (diketene-acetone adduct)
- Acetone (solvent)

- Lewis acid or Brønsted acid catalyst
- Dichloromethane (extraction solvent)
- Cyclohexane (recrystallization solvent)
- Aqueous sodium hydroxide solution

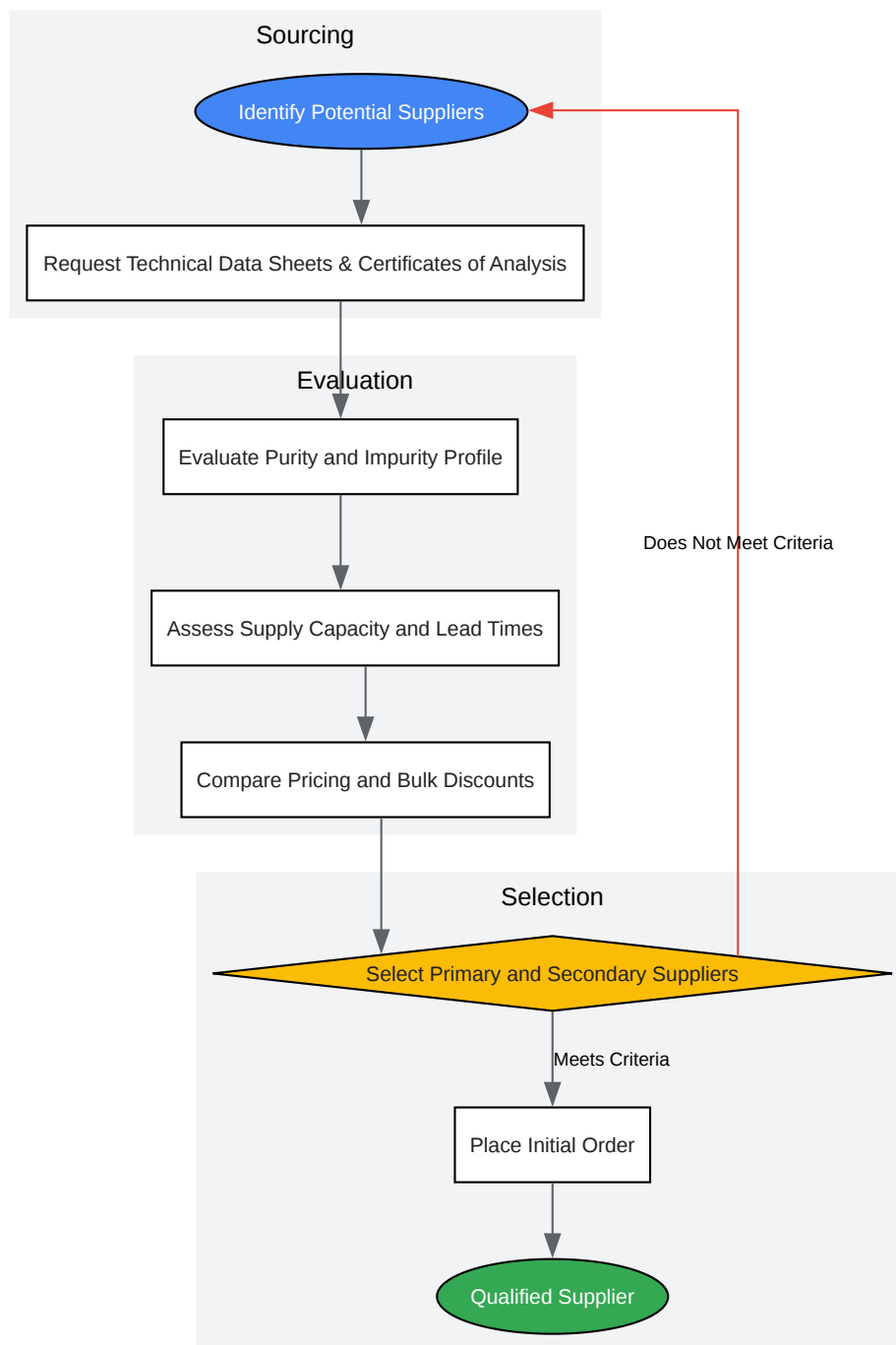
Procedure:

- Combine α -D-glucose with either diketene or the diketene-acetone adduct in acetone in a stirred autoclave.
- Add a catalytic amount of a Lewis acid or a Brønsted acid.
- Heat the reaction mixture, typically for several hours.
- After cooling to room temperature, filter the reaction solution.
- Neutralize the filtrate with a dilute aqueous sodium hydroxide solution.
- Distill off the acetone under vacuum.
- Extract the remaining residue multiple times with dichloromethane.
- Combine the organic extracts and evaporate to dryness under vacuum.
- Recrystallize the resulting solid from cyclohexane to yield pure 1,2:5,6-di-O-isopropylidene- α -D-glucofuranose.^[15]

Visualizing Workflows and Pathways

To aid in the practical application of this information, the following diagrams illustrate key processes related to the procurement and synthesis of **diacetone-D-glucose**.

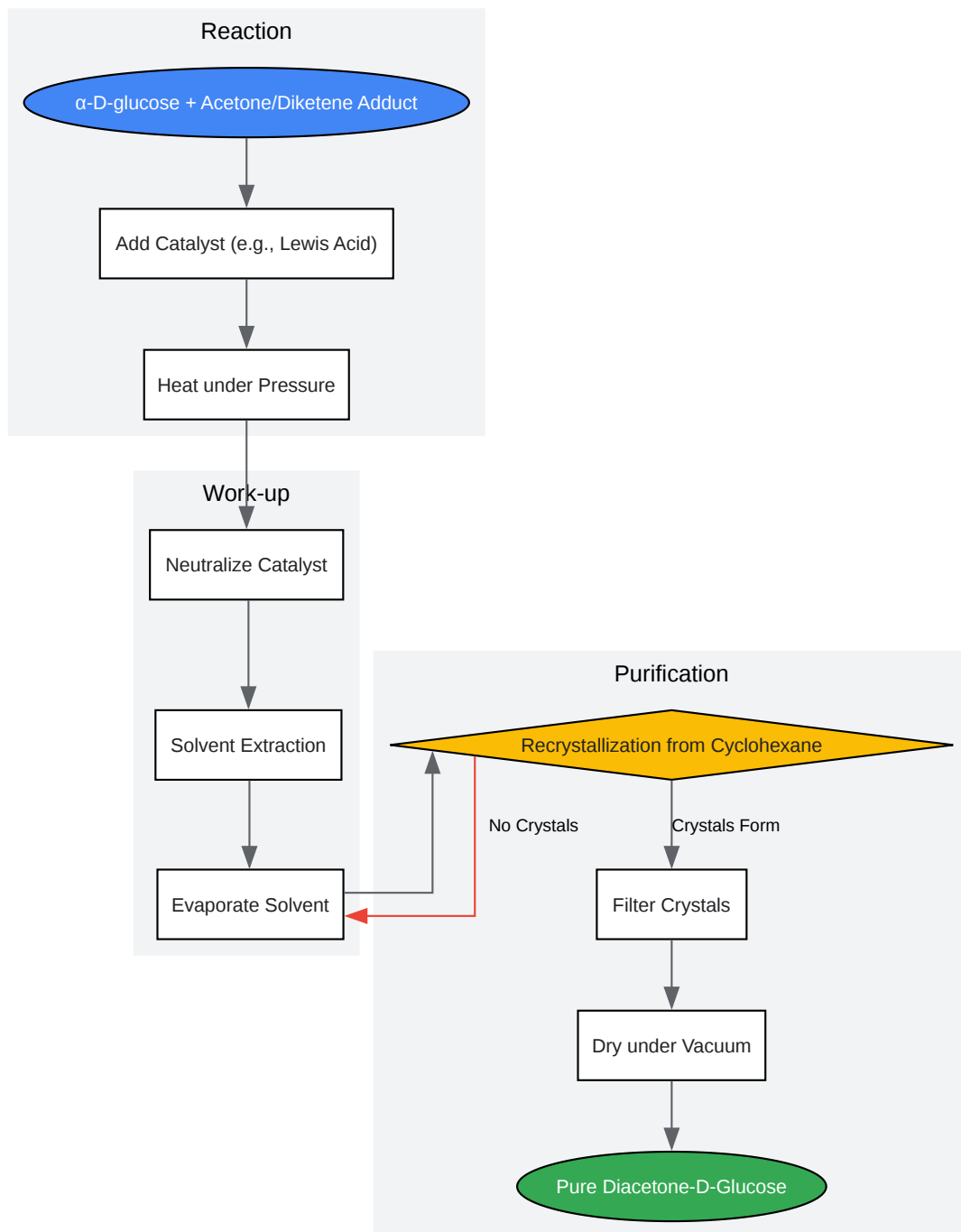
Supplier Qualification Workflow for Diacetone-D-Glucose



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Caption: A workflow for qualifying suppliers of **diacetone-D-glucose**.

General Synthesis and Purification Workflow



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Caption: A generalized workflow for the synthesis and purification of **diacetone-D-glucose**.

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